

# An In-depth Technical Guide to Chlorantraniliprole: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Chlorantraniliprole

Cat. No.: B1668704

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of **chlorantraniliprole**. The information is curated for professionals in research, science, and drug development, with a focus on quantitative data, experimental methodologies, and visual representations of key processes.

## Chemical Identity and Structure

**Chlorantraniliprole** is an insecticide belonging to the anthranilic diamide class.<sup>[1][2][3]</sup> Its systematic IUPAC name is 3-bromo-N-[4-chloro-2-methyl-6-(methylcarbamoyl)phenyl]-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxamide.<sup>[4][5]</sup>

| Identifier        | Value                                                                                                      |
|-------------------|------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | 3-bromo-N-[4-chloro-2-methyl-6-(methylcarbamoyl)phenyl]-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxamide |
| CAS Number        | 500008-45-7                                                                                                |
| Molecular Formula | C <sub>18</sub> H <sub>14</sub> BrCl <sub>2</sub> N <sub>5</sub> O <sub>2</sub>                            |
| Molecular Weight  | 483.15 g/mol                                                                                               |
| SMILES            | <chem>CC1=CC(=CC(=C1NC(=O)C2=CC(=NN2C3=C(C=CC=N3)Cl)Br)C(=O)NC)Cl</chem>                                   |
| InChIKey          | PSOVNZZNOMJUBI-UHFFFAOYSA-N                                                                                |

The structure of **chlorantraniliprole** is characterized by a pyrazole-5-carboxamide core, substituted with a bromophenyl group and a chloropyridinyl group. This specific arrangement is crucial for its selective activity.

## Physicochemical Properties

The physicochemical properties of **chlorantraniliprole** are summarized in the table below. These properties influence its environmental fate, bioavailability, and formulation development.

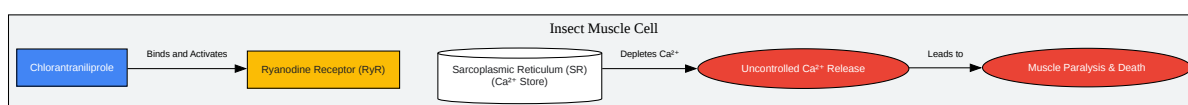
| Property                                      | Value                                                                         | Reference |
|-----------------------------------------------|-------------------------------------------------------------------------------|-----------|
| Appearance                                    | Fine, crystalline, off-white powder                                           |           |
| Melting Point                                 | 208-210 °C                                                                    |           |
| Boiling Point                                 | 526.6 °C (estimated)                                                          |           |
| Density                                       | 1.507 g/cm <sup>3</sup> at 20 °C                                              |           |
| Vapor Pressure                                | 6.3 x 10 <sup>-12</sup> Pa at 20-25 °C                                        |           |
| Water Solubility (20 °C)                      | 1.023 mg/L (unbuffered) 0.972 mg/L (pH 4) 0.880 mg/L (pH 7) 0.971 mg/L (pH 9) |           |
| Octanol-Water Partition Coefficient (Log Kow) | 2.76                                                                          |           |
| Dissociation Constant (pKa)                   | 10.88                                                                         |           |
| Henry's Law Constant                          | 3.1 x 10 <sup>-15</sup> atm·m <sup>3</sup> /mol                               |           |

## Solubility in Organic Solvents at 20 °C:

| Solvent           | Solubility (g/L) | Reference |
|-------------------|------------------|-----------|
| Acetone           | 3.446            |           |
| Acetonitrile      | 0.711            |           |
| Dichloromethane   | 2.476            |           |
| Dimethylformamide | 124              |           |
| Ethyl Acetate     | 1.144            |           |
| Methanol          | 1.714            |           |
| n-Hexane          | <0.0001          |           |
| o-Xylene          | 0.162            |           |

## Mechanism of Action

**Chlorantraniliprole** functions as a potent and selective activator of insect ryanodine receptors (RyRs), which are intracellular calcium channels critical for muscle contraction. The activation of these receptors leads to an uncontrolled release of calcium from the sarcoplasmic reticulum of muscle cells. This sustained calcium depletion results in impaired muscle regulation, leading to feeding cessation, paralysis, and ultimately, the death of the insect. A key feature of **chlorantraniliprole** is its high selectivity for insect RyRs over their mammalian counterparts, which accounts for its low mammalian toxicity.



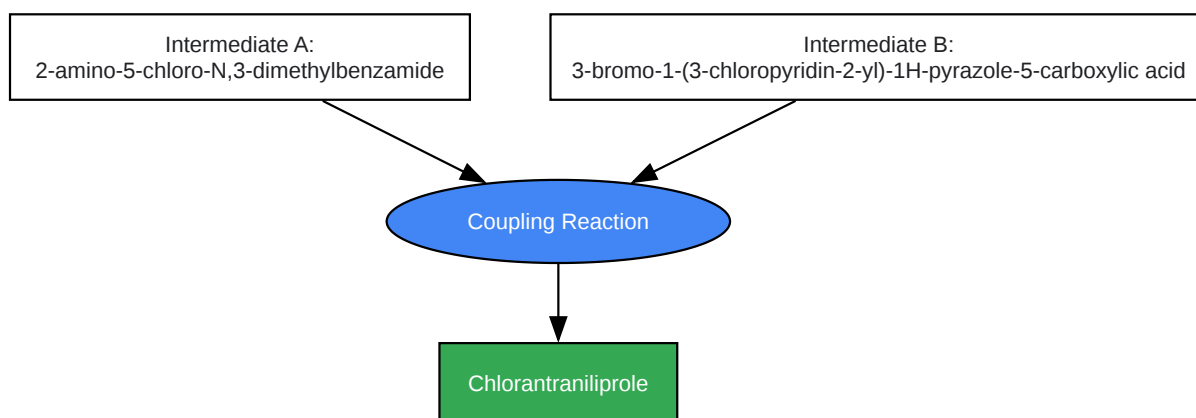
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Caption: Mechanism of action of **chlorantraniliprole** in insect muscle cells.

## Experimental Protocols

### General Synthesis Pathway

The synthesis of **chlorantraniliprole** involves a multi-step process. A common route involves the reaction of two key intermediates: 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole-5-carboxylic acid and 2-amino-5-chloro-N,3-dimethylbenzamide. The general workflow is outlined below.



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Caption: Simplified synthesis pathway for **chlorantraniliprole**.

**Methodology Overview:** The synthesis generally proceeds by preparing the two key intermediates separately and then coupling them. For instance, one patented method involves suspending 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole-5-carboxylic acid in a solvent, followed by the addition of 2-amino-5-chloro-N,3-dimethylbenzamide and a coupling agent like 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) in an ice bath. The reaction mixture is stirred and allowed to proceed to completion. The final product, **chlorantraniliprole**, is then isolated and purified, often through washing and recrystallization, with yields reported to be high. Purity is typically confirmed using techniques such as HPLC and NMR.

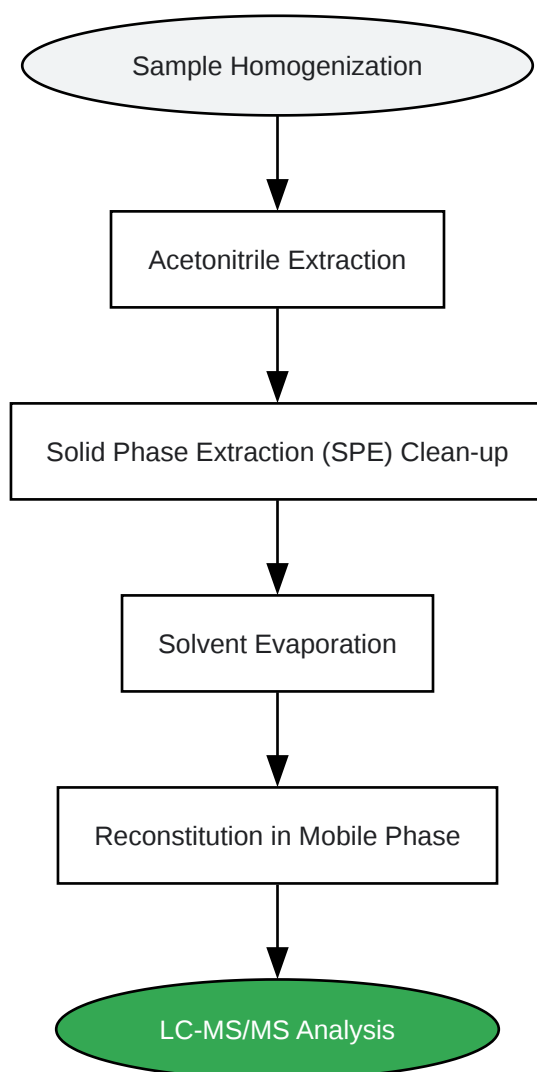
## Analytical Method for Residue Determination

A common and sensitive method for the determination of **chlorantraniliprole** residues in agricultural products involves Solid Phase Extraction (SPE) followed by Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Protocol for Fruits and Vegetables:

- **Sample Preparation:** A homogenized sample (e.g., 20.0 g) is weighed.
- **Extraction:** The sample is extracted with acetonitrile, often after an initial soak in water. The mixture is homogenized and filtered. This process may be repeated to ensure complete extraction.

- Clean-up: The extract is passed through a Solid Phase Extraction (SPE) cartridge (e.g., octadecylsilanized silica gel) to remove interfering matrix components.
- Concentration: The eluate from the SPE cartridge is concentrated, often under reduced pressure at a temperature below 40°C.
- Reconstitution: The residue is redissolved in a suitable solvent mixture (e.g., methanol or acetonitrile/toluene).
- Analysis: The final solution is analyzed by LC-MS/MS. Quantification is achieved by comparing the peak area of the analyte in the sample to that of a known concentration standard.



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Caption: Experimental workflow for **chlorantraniliprole** residue analysis.

## Metabolism

The metabolism of **chlorantraniliprole** has been studied in various organisms. In livestock, metabolism is extensive. The major metabolic pathways include:

- Hydroxylation of the N-methyl group.
- Hydroxylation of the tolyl methyl group.
- Cyclization with the loss of water to form a quinazolinone derivative.
- N-demethylation.

In insects, metabolic resistance can develop through the upregulation of detoxification genes, such as those encoding cytochrome P450s and glutathione S-transferases. Chronic sublethal exposure in insects has been shown to disrupt sugar and fatty acid metabolism.

## Toxicological Profile

**Chlorantraniliprole** exhibits very low acute toxicity to mammals. The acute oral LD50 in rats is greater than 5000 mg/kg. Studies have shown it is not carcinogenic, genotoxic, neurotoxic, or a developmental toxicant in mammals. Its high degree of selectivity for insect ryanodine receptors is a primary reason for its favorable safety profile in non-target species.

This guide provides a foundational understanding of **chlorantraniliprole** for scientific and research applications. For specific experimental applications, it is recommended to consult detailed, peer-reviewed publications and validated analytical methods.

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## References

- 1. [aphis.usda.gov](https://aphis.usda.gov) [[aphis.usda.gov](https://aphis.usda.gov)]
- 2. Chlorantraniliprole Mode of Action [[allpesticides.com](https://allpesticides.com)]
- 3. Chlorantraniliprole - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 4. Chlorantraniliprole | C<sub>18</sub>H<sub>14</sub>BrCl<sub>2</sub>N<sub>5</sub>O<sub>2</sub> | CID 11271640 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. Chlorantraniliprole [[agrocarechem.com](https://agrocarechem.com)]
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